

# A Comparative Analysis of the Environmental Impact of Tiadinil and Alternative Fungicides

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## Compound of Interest

Compound Name: *Tiadilon*

Cat. No.: *B011759*

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## Introduction

Tiadinil is a systemic fungicide effective against rice blast, a significant disease impacting rice production worldwide. As with all agricultural chemicals, understanding its environmental footprint is crucial for sustainable agricultural practices. This guide provides a comparative environmental impact assessment of Tiadinil and three common alternatives used for rice blast control: Tricyclazole, Azoxystrobin, and Isoprothiolane. The following sections present quantitative data on their environmental fate and toxicity, outline the experimental methodologies used to derive this data, and visualize key degradation pathways. This information is intended for researchers, scientists, and drug development professionals to facilitate informed decisions in crop protection strategies.

## Data Presentation

The environmental impact of a pesticide is determined by its persistence in the environment, its mobility in soil and water, and its toxicity to non-target organisms. The following tables summarize key quantitative parameters for Tiadinil and its alternatives.

Table 1: Physicochemical Properties and Soil Persistence

Fungicide	Water Solubility (mg/L)	Soil Sorption Coefficient (Koc) (mL/g)	Soil Half-life (DT50) (days)
Tiadinil	13.2[1]	Data Not Available	Data Not Available
Tricyclazole	700 - 1600[2][3][4]	4 (loamy soil) - 45 (loam)[5]	44.5 - 84.6 (field); 197 (lab)[6]; can persist up to 11 months[5]
Azoxystrobin	6.7	270 - 4500 (mean 590)[7][8]	56 - 279 (aerobic); 49 - 181 (anaerobic)[1]
Isoprothiolane	48.5[9]	High potential for particle bound transport[10]	Data Not Available

Table 2: Ecotoxicity to Non-Target Organisms

Fungicide	Fish (96h LC50, mg/L)	Birds (Acute Oral LD50, mg/kg)	Bees (Acute Contact LD50, µg/bee )
Tiadinil	7.0 (Cyprinus carpio) [1]	Data Not Available	Data Not Available
Tricyclazole	7.3 (Rainbow Trout), 16.0 (Bluegill sunfish) [5][11]	>100 (Mallard duck, Bobwhite quail)[5][11]	Data Not Available
Azoxystrobin	0.47 (Rainbow Trout), 1.1 (Bluegill sunfish) [12][13]	>2000 (Bobwhite Quail)[13]	>200[14][15]
Isoprothiolane	11.4 (Carp)[16]	Data Not Available	Data Not Available

## Experimental Protocols

The data presented in the tables above are generated using standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and

Development (OECD) and the U.S. Environmental Protection Agency (EPA). These guidelines ensure that data is reliable and comparable across different studies and chemicals.

1. Soil Persistence (DT50): The half-life of a pesticide in soil is typically determined through laboratory and field studies following OECD Guideline 307 (Aerobic and Anaerobic Transformation in Soil).

- **Laboratory Studies:** A known concentration of the fungicide is applied to representative soil samples. The samples are incubated under controlled conditions (temperature, moisture, and light) that mimic either aerobic or anaerobic environments. Soil samples are collected at various time intervals and analyzed for the concentration of the parent compound. The time it takes for 50% of the initial concentration to dissipate is calculated as the DT50.
- **Field Studies:** The fungicide is applied to field plots under realistic agricultural conditions. Soil cores are collected at different depths and time intervals post-application and analyzed for the fungicide's concentration. Field studies provide a more realistic measure of persistence as they account for various dissipation processes like leaching, volatilization, and photodegradation, in addition to microbial and chemical degradation.

2. Soil Sorption Coefficient (Koc): The tendency of a pesticide to bind to soil particles is measured by the soil organic carbon-water partitioning coefficient (Koc), typically determined using the OECD Guideline 106 (Adsorption - Desorption Using a Batch Equilibrium Method).

- A solution of the fungicide with a known concentration is mixed with a soil sample of known organic carbon content.
- The mixture is agitated until equilibrium is reached between the fungicide dissolved in the water and the fungicide adsorbed to the soil particles.
- The concentration of the fungicide remaining in the solution is measured.
- The amount of fungicide adsorbed to the soil is calculated by difference.
- The Koc is then calculated, which indicates the pesticide's mobility in soil. A higher Koc value suggests lower mobility and less potential for leaching into groundwater.

3. Aquatic Toxicity (LC50): The acute toxicity to fish is determined using the OECD Guideline 203 (Fish, Acute Toxicity Test).

- Groups of fish of a specific species (e.g., Rainbow Trout, Bluegill Sunfish) are exposed to a range of concentrations of the fungicide in water for a 96-hour period.
- The mortality in each concentration group is recorded.
- The LC50 (Lethal Concentration 50%) is the statistically estimated concentration of the chemical that is lethal to 50% of the test organisms within the 96-hour exposure period.

4. Avian Toxicity (LD50): The acute oral toxicity to birds is determined following protocols similar to the OECD Guideline 223 (Avian Acute Oral Toxicity Test).

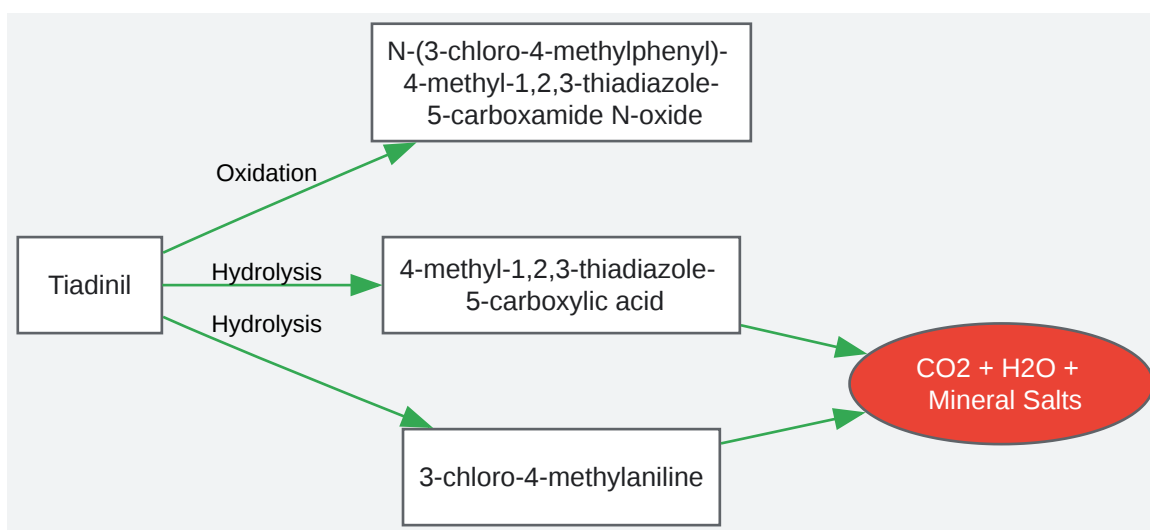
- A single oral dose of the fungicide is administered to birds of a specific species (e.g., Bobwhite Quail, Mallard Duck).
- The birds are observed for a set period (typically 14 days) for mortality and other signs of toxicity.
- The LD50 (Lethal Dose 50%) is the statistically estimated dose that is lethal to 50% of the test birds.

5. Bee Toxicity (LD50): The acute toxicity to bees is assessed through oral and contact tests as described in OECD Guidelines 213 (Honeybees, Acute Oral Toxicity Test) and 214 (Honeybees, Acute Contact Toxicity Test).

- Oral Toxicity: Bees are fed a sugar solution containing a known concentration of the fungicide.
- Contact Toxicity: A small droplet of a solution containing the fungicide is applied directly to the thorax of the bees.
- In both tests, the bees are observed for mortality over a specified period (typically 48 or 96 hours).
- The LD50 is the dose (in micrograms per bee) that is lethal to 50% of the test bees.

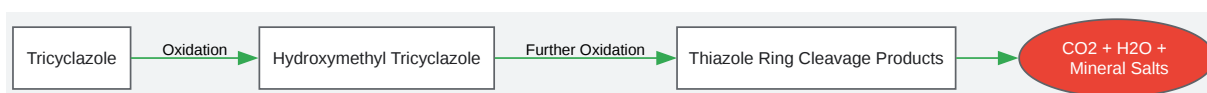
## Mandatory Visualization

The following diagrams illustrate the known or proposed degradation pathways of the fungicides in the environment. Understanding these pathways is crucial for identifying potential metabolites that may also have environmental impacts.



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Proposed degradation pathway of Tiadinil.



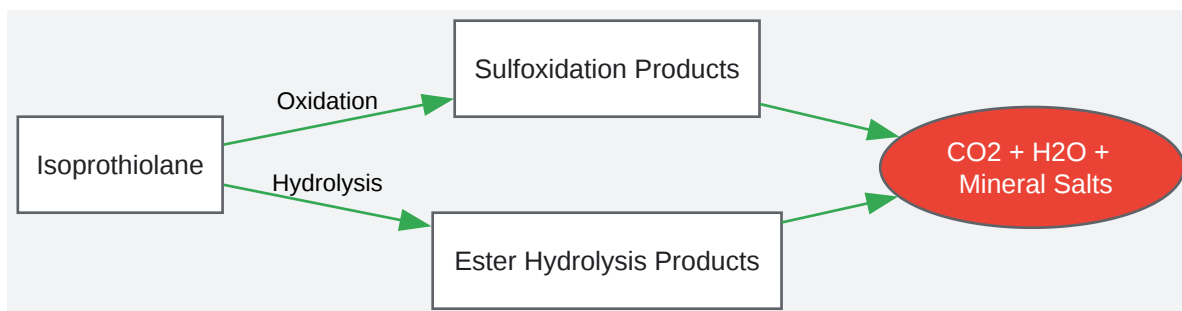
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Degradation pathway of Tricyclazole.[5]



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Major degradation pathway of Azoxystrobin.[1]



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Proposed degradation pathway of Isoprothiolane.

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